

An In-Depth Technical Guide to the Spectroscopic Data of *cis*-2-Decene

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Compound of Interest

Compound Name: *cis*-2-Decene

CAS No.: 20348-51-0

Cat. No.: B1277015

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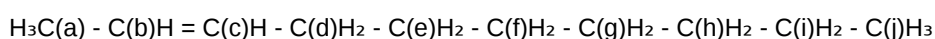
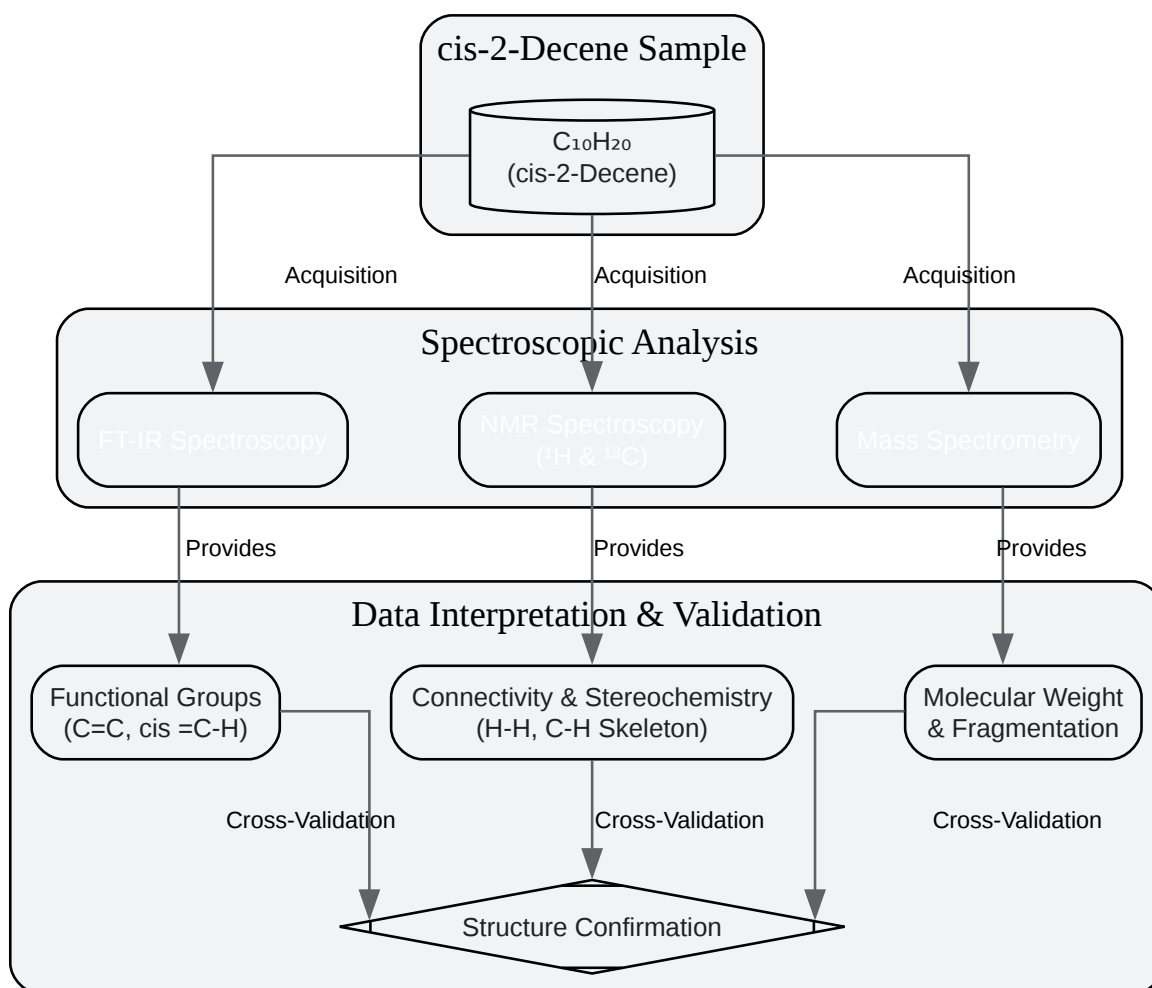
Introduction: The Molecular Signature of *cis*-2-Decene

Cis-2-decene (also known as (Z)-2-decene) is an unsaturated hydrocarbon with the chemical formula $C_{10}H_{20}$ and a molecular weight of 140.27 g/mol [1]. As an internal alkene, its physical and chemical properties are dictated by the geometry of the carbon-carbon double bond and the length of the alkyl chains. The "cis" configuration, where the alkyl groups are on the same side of the double bond, imposes a distinct steric and electronic environment compared to its trans isomer. This unique structure gives rise to a characteristic spectroscopic signature.

This guide provides a comprehensive analysis of the spectroscopic data for **cis-2-decene**, intended for researchers, scientists, and professionals in drug development and chemical synthesis. We will delve into the core analytical techniques—Infrared (IR), Nuclear Magnetic Resonance (1H and ^{13}C NMR), and Mass Spectrometry (MS)—providing not only the expected data but also the underlying principles and experimental causality that govern the results. By understanding these spectroscopic fingerprints, scientists can unambiguously identify, quantify, and characterize **cis-2-decene** in various matrices.

Molecular Structure and Analytical Workflow

A robust analytical workflow is crucial for the definitive identification of a chemical entity. The combination of multiple spectroscopic techniques provides orthogonal data points, creating a self-validating system for structural elucidation.



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Caption: Proton labeling for ¹H NMR analysis of **cis-2-Decene**.

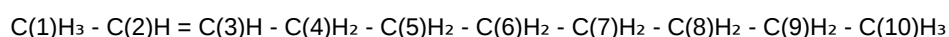
Label	Protons	Predicted δ (ppm)	Splitting Pattern	Coupling Constants (J, Hz)	Integration
b, c	-CH=CH-	5.3 - 5.5	Multiplet	$J_{bc}(\text{cis}) \approx 10\text{-}12\text{ Hz}$	2H
d	=CH-CH ₂ -	~ 2.05	Multiplet	2H	
a	CH ₃ -CH=	~ 1.60	Doublet of Triplets	$J_{ab} \approx 7\text{ Hz}$, $J_{ac} \approx 1.5\text{ Hz}$	3H
e-i	-(CH ₂) ₅ -	1.2 - 1.4	Broad Multiplet	10H	
j	-CH ₂ -CH ₃	~ 0.88	Triplet	$J \approx 7\text{ Hz}$	3H

Expert Interpretation:

- Vinyl Protons (b, c): The two protons on the double bond are the most deshielded, appearing furthest downfield (5.3-5.5 ppm). They will appear as a complex multiplet due to coupling to each other (a large cis coupling constant of $\sim 10\text{-}12\text{ Hz}$) and to the neighboring protons on carbons (a) and (d). [2]*
- Allylic Protons (d): The methylene protons adjacent to the double bond are deshielded by the π -system and appear around 2.05 ppm.
- Alkyl Chain (e-i): The methylene groups of the long alkyl chain are shielded and overlap in a broad multiplet in the typical aliphatic region of 1.2-1.4 ppm.
- Terminal Methyl (j): The terminal methyl group is the most shielded, appearing furthest upfield at $\sim 0.88\text{ ppm}$ as a clean triplet, split by the two adjacent methylene protons.

¹³C NMR Spectroscopy: The Carbon Backbone

¹³C NMR spectroscopy provides a map of the carbon skeleton. In a standard proton-decoupled spectrum, each unique carbon atom gives a single sharp peak, simplifying spectral analysis. [3]



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Caption: Carbon labeling for ^{13}C NMR analysis of **cis-2-Decene**.

Carbon Label	Predicted δ (ppm)	Interpretation
C2, C3	123 - 132	sp^2 hybridized vinylic carbons. These are the most deshielded carbons after any potential carbonyls (which are absent here). [4]
C5, C6, C7, C8	~ 31.9 , ~ 29.5 , ~ 29.3	sp^3 carbons in the middle of the long alkyl chain.
C4	~ 27.3	Allylic sp^3 carbon, slightly deshielded by the double bond.
C9	~ 22.7	sp^3 carbon beta to the terminal methyl group.
C10	~ 14.1	Terminal methyl carbon, typically the most shielded.
C1	~ 12.5	Methyl carbon attached to the double bond. Steric compression from the cis-configuration shifts this carbon upfield compared to its trans-isomer counterpart.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides two critical pieces of information: the precise molecular weight of the compound and its fragmentation pattern upon ionization. This pattern serves as a molecular fingerprint that can be used for identification and structural analysis.

Expertise & Causality in Experimental Choices

Electron Ionization (EI) is the most common method for analyzing relatively small, volatile molecules like **cis-2-decene**. In EI-MS, the sample is bombarded with high-energy electrons (typically 70 eV), which knocks an electron off the molecule to form a radical cation known as the molecular ion ($M^{+\bullet}$). [4] This process imparts significant excess energy, causing the molecular ion to fragment in predictable ways. The resulting charged fragments are separated by their mass-to-charge ratio (m/z), generating the mass spectrum.

Experimental Protocol: GC-MS with Electron Ionization

- **Sample Preparation:** Prepare a dilute solution of **cis-2-decene** in a volatile organic solvent (e.g., hexane or dichloromethane).
- **Injection:** Inject a small volume (e.g., 1 μ L) of the solution into the Gas Chromatograph (GC) inlet, where it is vaporized.
- **Chromatographic Separation:** The vaporized sample is carried by an inert gas (e.g., Helium) through a capillary column. The column separates the components of the sample based on their boiling points and interactions with the stationary phase. **Cis-2-decene** will elute at a characteristic retention time.
- **Ionization:** As the compound elutes from the GC column, it enters the ion source of the mass spectrometer and undergoes electron ionization.
- **Mass Analysis:** The resulting ions (the molecular ion and its fragments) are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their m/z ratio.
- **Detection:** An electron multiplier detects the ions, and the instrument's software plots the relative abundance of each ion versus its m/z value to create the mass spectrum.

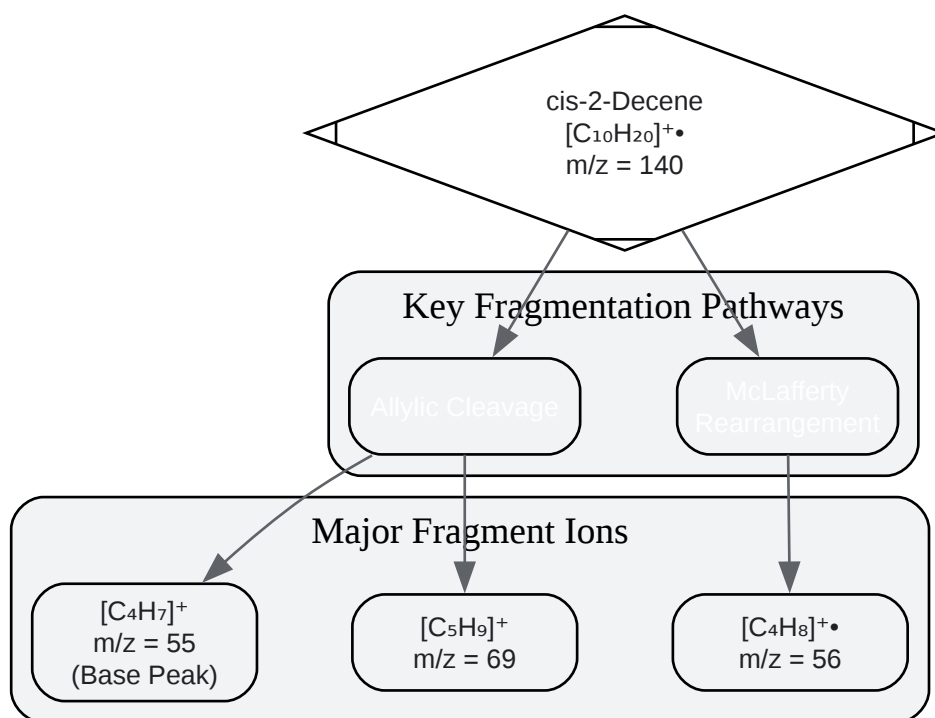
Mass Spectrum Data and Fragmentation Analysis for cis-2-Decene

The mass spectrum of **cis-2-decene** will show a molecular ion peak and a series of fragment ions. Data from the NIST Mass Spectrometry Data Center provides insight into the expected fragments. [1]

- Molecular Formula: C₁₀H₂₀
- Molecular Weight: 140.27
- Molecular Ion Peak [M]⁺•: m/z = 140

m/z	Relative Intensity	Proposed Fragment Identity	Fragmentation Pathway
140	Low	[C ₁₀ H ₂₀] ⁺ •	Molecular Ion
97	Moderate	[C ₇ H ₁₃] ⁺	Loss of •C ₃ H ₇ (propyl radical)
83	Moderate	[C ₆ H ₁₁] ⁺	Loss of •C ₄ H ₉ (butyl radical)
70	Moderate	[C ₅ H ₁₀] ⁺ •	McLafferty Rearrangement
69	High	[C ₅ H ₉] ⁺	Loss of •C ₅ H ₁₁ (pentyl radical) via allylic cleavage
56	High	[C ₄ H ₈] ⁺ •	McLafferty Rearrangement
55	High (Base Peak)	[C ₄ H ₇] ⁺	Loss of •C ₆ H ₁₃ (hexyl radical) via allylic cleavage
43	High	[C ₃ H ₇] ⁺	Propyl cation
41	High	[C ₃ H ₅] ⁺	Allyl cation

Fragmentation Pathways Visualized



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Caption: Primary fragmentation pathways for **cis-2-decene** in EI-MS.

Expert Interpretation:

- **Allylic Cleavage:** The bonds allylic to the double bond (C3-C4 and C1-C2) are weakened. Cleavage at the C3-C4 bond with loss of a hexyl radical results in the formation of a resonance-stabilized allylic cation $[C_4H_7]^+$ at m/z 55, which is typically the most abundant fragment (the base peak).
- **McLafferty Rearrangement:** Alkenes with a γ -hydrogen (a hydrogen on the third carbon from the double bond) can undergo this characteristic rearrangement. This involves the transfer of the γ -hydrogen to the double bond with concomitant cleavage of the β -bond, resulting in the elimination of a neutral alkene. For **cis-2-decene**, this can lead to fragments like $[C_4H_8]^{+\bullet}$ at m/z 56.

Conclusion

The spectroscopic analysis of **cis-2-decene** provides a clear and definitive means of its identification. IR spectroscopy confirms the presence of the cis-alkene functional group through

its characteristic C-H wagging vibration near 690 cm^{-1} . ^1H and ^{13}C NMR spectroscopy elucidate the exact connectivity and stereochemistry of the molecule, with the vinylic signals being particularly diagnostic. Finally, mass spectrometry confirms the molecular weight and reveals a predictable fragmentation pattern dominated by allylic cleavage, leading to a base peak at m/z 55. Together, these techniques provide a robust, self-validating dataset essential for any scientific endeavor involving this compound.

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